

Ethyl Benzilate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl benzilate

CAS No.: 52182-15-7

Cat. No.: B1360034

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This guide provides an in-depth technical overview of **ethyl benzilate** (CAS No: 52182-15-7), a key chemical intermediate. Designed for researchers, scientists, and professionals in drug development, this document synthesizes core chemical data, synthesis protocols, and safety information, grounded in authoritative sources to ensure scientific integrity and practical application.

Core Molecular and Physical Properties

Ethyl benzilate, also known as benzilic acid ethyl ester or ethyl diphenylglycolate, is a tertiary alcohol and an ester derivative of benzilic acid.^{[1][2]} Its fundamental properties are crucial for its application in synthetic chemistry.

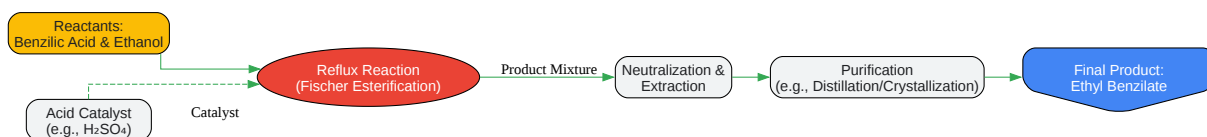
Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₃	[1][2][3]
Molecular Weight	256.30 g/mol	[1][2][3]
CAS Number	52182-15-7	[1][3]
Appearance	White or colorless to yellow powder, lump, or clear liquid	[2]
IUPAC Name	ethyl 2-hydroxy-2,2-diphenylacetate	[3]
Synonyms	Benzilic acid ethyl ester, Ethyl diphenylglycolate	[1][2]

The structure of **ethyl benzilate** features a central quaternary carbon bonded to a hydroxyl group, an ethyl ester group, and two phenyl groups. This unique arrangement dictates its reactivity and physical characteristics.

Caption: 2D Chemical Structure of **Ethyl Benzilate**.

Synthesis Pathway: Esterification of Benzilic Acid

Ethyl benzilate is typically synthesized via Fischer esterification of benzilic acid with ethanol, catalyzed by a strong acid. This reaction is a classic example of nucleophilic acyl substitution. The causality behind this choice is the ready availability of the starting materials and the straightforward nature of the acid-catalyzed esterification, which provides a reliable route to the desired product.



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Caption: General workflow for the synthesis of **ethyl benzilate**.

Experimental Protocol: Laboratory Scale Synthesis

This protocol describes a self-validating system where reaction progress can be monitored, and product purity is confirmed through standard analytical techniques.

Materials:

- Benzilic Acid
- Absolute Ethanol (excess)
- Concentrated Sulfuric Acid (catalytic amount)
- Sodium Bicarbonate Solution (5% aqueous)
- Anhydrous Magnesium Sulfate
- Organic Solvents (e.g., Diethyl Ether)

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine benzilic acid and an excess of absolute ethanol. The excess ethanol serves both as a reactant and a solvent, driving the equilibrium towards the product side.
- **Catalysis:** Carefully add a few drops of concentrated sulfuric acid to the mixture while stirring. The acid protonates the carbonyl oxygen of the benzilic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by ethanol.
- **Reflux:** Heat the mixture to reflux for several hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- **Work-up:** After cooling, remove the excess ethanol using a rotary evaporator. Dissolve the residue in diethyl ether and wash sequentially with water and a 5% sodium bicarbonate

solution to neutralize the acidic catalyst.

- Drying and Isolation: Dry the ethereal layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the crude **ethyl benzilate**.
- Purification: The crude product can be further purified by vacuum distillation or recrystallization to achieve high purity (>97.0%).^[2]

Spectroscopic and Analytical Characterization

Authenticating the synthesized product is paramount. Spectroscopic data provides a fingerprint for the molecular structure.

- Mass Spectrometry (MS): GC-MS analysis is commonly used to confirm the molecular weight. The expected molecular ion peak $[M]^+$ would be observed at m/z 256.30.^[3] Common fragmentation patterns can provide further structural confirmation.
- Infrared (IR) Spectroscopy: Key stretches include a broad peak for the hydroxyl (-OH) group, a strong absorption for the ester carbonyl (C=O) group, and peaks corresponding to the C-O and aromatic C-H bonds.^[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy would provide detailed structural information, confirming the presence of the ethyl group, the two phenyl rings, and the quaternary carbon.

Safety, Handling, and Storage

Trustworthiness in any protocol requires a thorough understanding of safety measures. **Ethyl benzilate** presents specific hazards that must be managed.

- Hazard Identification: It is known to cause skin irritation and serious eye irritation.^{[3][4]} GHS hazard statements also include potential for being harmful if swallowed and causing respiratory irritation.^[3]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat.^{[4][5]}

- Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing.[5] Wash hands thoroughly after handling.[4]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]

Applications

Ethyl benzilate serves as a valuable intermediate in organic synthesis. For instance, it is used in the preparation of Benzoylformic acid.[1] Its structural motif is also of interest in the development of various biologically active molecules.

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 96261, Ethyl diphenylglycolate. [\[Link\]](#)

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